

Application Notes and Protocols: 1-Acetylpyridinium Chloride in Electrochemistry

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Compound of Interest

Compound Name: **1-Acetylpyridinium Chloride**

Cat. No.: **B1301953**

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To Researchers, Scientists, and Drug Development Professionals,

Following a comprehensive search for "**1-Acetylpyridinium Chloride**" and its synonym "1-(2-oxopropyl)pyridinium chloride" for applications as an ionic liquid in electrochemistry, we have determined that there is a significant lack of published scientific literature on this specific topic. While the existence of the compound is confirmed through chemical supplier databases, detailed studies on its electrochemical properties and applications are not readily available.

The compound **1-Acetylpyridinium Chloride** is identified by the following:

- CAS Number: 42508-60-1[1][2]
- Molecular Formula: C8H10ClNO[1]
- Molecular Weight: 171.62 g/mol [1]
- Synonyms: 1-(2-oxopropyl)pyridin-1-ium chloride, 1-Acetylpyridiniumchloride[1]

Despite the confirmation of its chemical identity, no experimental data, protocols, or application notes pertaining to its use as an ionic liquid in electrochemical studies could be retrieved. Research on pyridinium-based ionic liquids is extensive; however, the focus has been on compounds with different alkyl substituents.

Given the absence of specific data for **1-Acetylpyridinium Chloride**, we are unable to provide the requested detailed application notes, experimental protocols, and data tables.

As an alternative, we can offer a detailed report on a more widely studied pyridinium-based ionic liquid, such as Cetylpyridinium Chloride (CPC), for which there is a substantial body of literature regarding its electrochemical applications, including its use as a corrosion inhibitor and in electroplating.^[3] Please advise if you would like to proceed with this alternative topic.

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References

- 1. 1-(2-OXOPROPYL)PYRIDIN-1-IUM CHLORIDE | CAS 42508-60-1 [matrix-fine-chemicals.com]
- 2. 1-(2-Oxopropyl)pyridin-1-ium chloride [oakwoodchemical.com]
- 3. researchgate.net [researchgate.net]
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